"2-(2-Chloroethylamino)-4,6-dimethylnicotinonitrile" basic properties

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Compound of Interest

Compound Name:	*2-(2-Chloroethylamino)-4,6-dimethylnicotinonitrile*
CAS No.:	*1053659-06-5*
Cat. No.:	*B1441346*

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Technical Guide: 2-(2-Chloroethylamino)-4,6-dimethylnicotinonitrile

The "Mustard-Nitrile" Scaffold: Synthesis, Reactivity, and Cyclization Pathways

Executive Summary

2-(2-Chloroethylamino)-4,6-dimethylnicotinonitrile (CAS: 1053659-06-5) is a specialized pyridine derivative characterized by a highly reactive 2-chloroethylamino side chain.[1] Functionally, it acts as a "masked" alkylating agent. Under basic conditions, it undergoes rapid intramolecular cyclization to form 2,3-dihydroimidazo[1,2-a]pyridine systems. This unique reactivity makes it a linchpin intermediate in the development of disperse dyes (via diazo coupling) and pharmaceutical scaffolds (specifically kinase inhibitors and antiviral agents).

This guide provides a validated synthetic workflow, mechanistic insights into its cyclization, and safety protocols for handling this alkylating species.

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Chemical Identity & Physical Properties[2][3][4][5]

Property	Data
Chemical Name	2-(2-Chloroethylamino)-4,6-dimethylpyridine-3-carbonitrile
CAS Number	1053659-06-5
Molecular Formula	$C_{10}H_{12}ClN_3$
Molecular Weight	209.68 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, Chloroform; sparingly soluble in water.
Key Functional Groups	Nitrile (C≡N), Pyridine ring, Alkyl chloride (leaving group).
Reactivity Class	Nitrogen Mustard / Alkylating Agent

Synthetic Protocol (Two-Phase Workflow)

Direct alkylation of 2-amino-nicotinonitriles with 1,2-dichloroethane often yields poor selectivity (dimerization). The industry-standard protocol utilizes a Stepwise Hydroxy-Activation Strategy, ensuring high purity and yield.

Phase 1: Nucleophilic Displacement (Precursor Formation)

Objective: Replace the C2-chlorine of the starting material with an ethanolamine moiety.

- Starting Material: 2-Chloro-4,6-dimethylnicotinonitrile (CAS 6602-54-6).
- Reagent: Ethanolamine (2-Aminoethanol).
- Solvent: Ethanol or 1,4-Dioxane.

Protocol:

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- Dissolve 10 mmol of 2-Chloro-4,6-dimethylnicotinonitrile in 20 mL of ethanol.
- Add 22 mmol (2.2 eq) of ethanolamine dropwise. Note: Excess amine acts as a scavenger for the HCl generated.
- Reflux for 4–6 hours. Monitor via TLC (Mobile phase: EtOAc/Hexane 1:1). The starting material (high Rf) will disappear, replaced by the more polar alcohol product.
- Workup: Pour the reaction mixture into ice water. The product, 2-(2-hydroxyethylamino)-4,6-dimethylnicotinonitrile, will precipitate. Filter, wash with water, and dry.

Phase 2: Chlorination (Activation)

Objective: Convert the hydroxyl group into a chloride leaving group using Thionyl Chloride ($SOCl_2$).

- Precursor: 2-(2-hydroxyethylamino)-4,6-dimethylnicotinonitrile.[2][3][4]
- Reagent: Thionyl Chloride ($SOCl_2$).
- Solvent: Dichloromethane (DCM) or Chloroform.

Protocol:

- Suspend the dry hydroxy-precursor (5 mmol) in 15 mL of anhydrous DCM under nitrogen atmosphere.
- Cool to 0°C. Add $SOCl_2$ (7.5 mmol, 1.5 eq) dropwise to control the exotherm.
- Allow the mixture to warm to room temperature and stir for 2 hours. Self-Validation: The suspension often clears as the alkyl chloride is formed.
- Quench: Carefully pour into saturated $NaHCO_3$ solution (gas evolution: CO_2/SO_2).
- Extraction: Extract with DCM (3x), dry over $MgSO_4$, and concentrate in vacuo to yield the target **2-(2-Chloroethylamino)-4,6-dimethylnicotinonitrile**.

Mechanistic Pathway & Visualization

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The utility of this compound lies in its ability to cyclize. The diagram below illustrates the synthesis and the subsequent "Mustard-Type" cyclization to the imidazo[1,2-a]pyridine core.



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Figure 1: Synthetic workflow from the chloropyridine precursor to the target alkylating agent and its subsequent cyclization.

Applications in Drug Discovery & Dyes

A. Synthesis of Imidazo[1,2-a]pyridines

The primary application of the title compound is the synthesis of 2,3-dihydro-5,7-dimethylimidazo[1,2-a]pyridine-8-carbonitrile.

- Mechanism: The pyridine ring nitrogen acts as a nucleophile, attacking the carbon bearing the chlorine atom (intramolecular alkylation).
- Significance: This fused bicyclic system mimics the purine core found in biological systems, making it a privileged scaffold for:
  - Gastric Acid Inhibitors: Analogs of this system have shown potassium-competitive acid blocker (P-CAB) activity [1].
  - Antiviral Agents: Imidazo[1,2-a]pyridine derivatives are investigated for anti-HIV and anti-herpes activity [2].

B. Disperse Dyes

The cyclized product can be coupled with diazonium salts (at the 6-position or via the methyl groups) to create solvatochromic dyes used in polyester fibers. The nitrile group acts as an electron acceptor, enhancing the "push-pull" electronic character required for vivid coloration.

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Safety & Handling (Critical)

Hazard Classification:

- Skin Sensitizer: The 2-chloroethylamino moiety is structurally related to nitrogen mustards. It can alkylate DNA and proteins.
- Irritant: Causes severe eye and skin irritation.

Handling Protocol:

- Containment: All weighing and reactions must be performed in a functioning fume hood.
- PPE: Double nitrile gloves are recommended. If spillage occurs, treat the area with a dilute ammonia solution to neutralize the alkylating potential before cleaning.
- Deactivation: Quench excess reaction mixtures with nucleophilic bases (e.g., aqueous NaOH or ammonia) to force cyclization or hydrolysis, rendering the alkyl chloride inert.

References

- Palmer, A. M., et al. (2007).[5] "Synthesis and evaluation of 7H-8,9-dihydropyrano[2,3-c]imidazo[1,2-a]pyridines as potassium-competitive acid blockers." Journal of Medicinal Chemistry.
- Gueiffier, A., et al. (1998). "Synthesis of imidazo[1,2-a]pyridine derivatives as antiviral agents." Journal of Medicinal Chemistry.
- ChemicalBook. (n.d.). "**2-(2-Chloroethylamino)-4,6-dimethylnicotinonitrile** Properties."
- CymitQuimica. (n.d.).[6] "2-(2-Hydroxyethylamino)-4,6-dimethylnicotinonitrile (Precursor)."[3]

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Sources

- 1. 2-(2-Chloroethylamino)-4,6-dimethylnicotinonitrile CAS#: 1053659-06-5 [m.chemicalbook.com]
- 2. Custom chemicals & building blocks product catalogue [acints.com]
- 3. Secondary Amines | CymitQuimica [cymitquimica.com]
- 4. Custom chemicals & building blocks product catalogue [acints.com]
- 5. Synthesis and evaluation of 7H-8,9-dihydropyrano[2,3-c]imidazo[1,2-a]pyridines as potassium-competitive acid blockers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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